

# A Technical Guide to Dodecanedioic Acid-d4

## (CAS Number: 97543-02-7)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: *Dodecanedioic acid-d4*

Cat. No.: *B15558155*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dodecanedioic acid-d4**, a deuterated form of dodecanedioic acid. This document is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds for metabolic research and quantitative analysis.

## Core Chemical Data

**Dodecanedioic acid-d4** is a stable isotope-labeled version of dodecanedioic acid, where four hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it a valuable tool in mass spectrometry-based analytical methods.

Property	Value	Reference
CAS Number	97543-02-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Chemical Formula	C <sub>12</sub> H <sub>18</sub> D <sub>4</sub> O <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	234.33 g/mol	<a href="#">[1]</a>
Synonyms	1,12-Dodecanedioic-2,2,11,11-d <sub>4</sub> acid, Dodecanedioic Acid-d <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Isotopic Enrichment	≥98 atom % D	<a href="#">[1]</a> <a href="#">[2]</a>
Chemical Purity	≥95-98%	<a href="#">[4]</a> <a href="#">[5]</a>

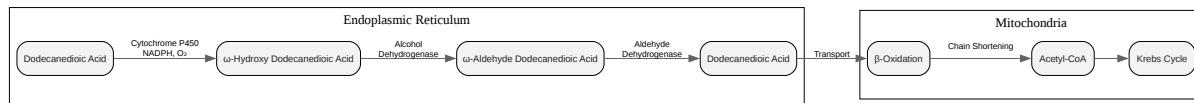
## Metabolic Pathway of Dodecanedioic Acid

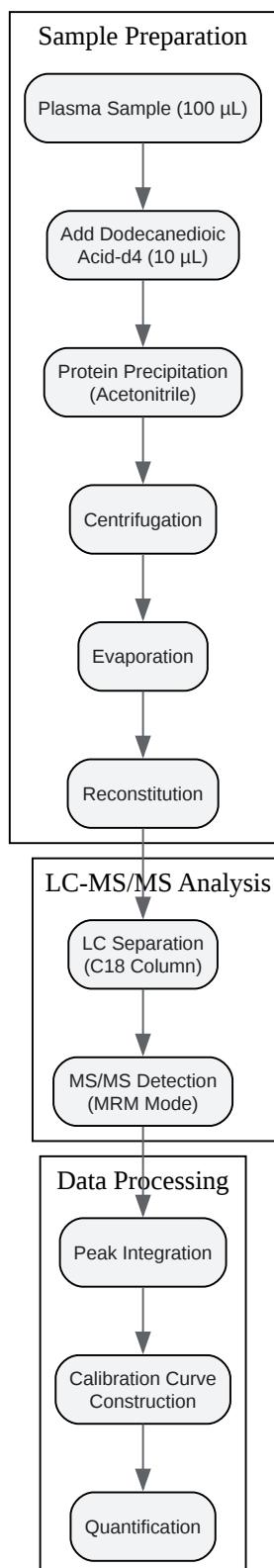
Dodecanedioic acid, and by extension its deuterated analog, is primarily metabolized through the omega-oxidation ( $\omega$ -oxidation) pathway. This metabolic route serves as an alternative to the more common beta-oxidation of fatty acids, particularly for medium-chain fatty acids. The process occurs in the smooth endoplasmic reticulum of the liver and kidneys.[\[6\]](#)[\[7\]](#)[\[8\]](#)

The key steps of omega-oxidation are:

- Hydroxylation: The terminal methyl group ( $\omega$ -carbon) of the fatty acid is hydroxylated by a cytochrome P450 mixed-function oxidase, requiring NADPH and molecular oxygen.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Oxidation to Aldehyde: The resulting hydroxyl group is then oxidized to an aldehyde by alcohol dehydrogenase.[\[6\]](#)[\[7\]](#)
- Oxidation to Carboxylic Acid: Finally, the aldehyde group is oxidized to a carboxylic acid by aldehyde dehydrogenase, forming a dicarboxylic acid.[\[6\]](#)[\[7\]](#)

The resulting dicarboxylic acid can then be further metabolized via beta-oxidation from both ends of the molecule.



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